

A Comprehensive Technical Guide to the Safe Handling of Trans-Anethole-d3

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This guide provides an in-depth overview of the safety data and handling procedures for **Trans-Anethole-d3**. The information presented is compiled from various safety data sheets and toxicological reports for the non-deuterated analogue, trans-anethole. It is a standard and reasonable scientific assumption that the deuteration in **Trans-Anethole-d3** does not significantly alter its chemical reactivity or toxicological profile for the purposes of general safety and handling. This document is intended to supplement, not replace, official Safety Data Sheets (SDS) and institutional safety protocols.

Chemical and Physical Properties

Trans-Anethole-d3 is the deuterated form of trans-anethole, a naturally occurring phenylpropene derivative.[1] While specific experimental data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to those of transanethole.



| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C10H9D3O | [2] |
| Molecular Weight | 151.22 g/mol | [2] |
| Appearance | Clear, colorless to pale yellow liquid or solid with a low melting point. | [3][4] |
| Odor | Characteristic sweet, anise-like odor. | |
| Melting Point | 20-23 °C (68-73.4 °F) | |
| Boiling Point | 234-237 °C (453.2-458.6 °F) | |
| Flash Point | 90-91 °C (194-195.8 °F) | _ |
| Density | 0.988 g/cm³ at 25 °C | |
| Solubility | Poorly soluble in water; soluble in organic solvents like benzene, ethyl acetate, acetone, and carbon disulfide. | _ |

Toxicological Data

The toxicological data for trans-anethole is summarized below. These values should be considered relevant for **Trans-Anethole-d3** in the context of risk assessment and safety planning.



| Metric | Value | Species | Route | Source |
|---|-----------------------------|---------|-------|--------|
| LD50 (Acute Oral) | 2090 mg/kg | Rat | Oral | |
| LD ₅₀ (Acute Oral) | 3050 mg/kg | Mouse | Oral | _ |
| No-Observed- Adverse-Effect Level (NOAEL) | 300 mg/kg/day | Rat | Oral | |
| Lowest- Observed- Adverse-Effect Level (LOAEL) | 175 mg/kg/day (maternal) | Rat | Oral | |

Key Toxicological Findings:

- Acute Toxicity: Trans-anethole has low acute toxicity via oral, dermal, and inhalation routes.
- Skin Sensitization: It may cause an allergic skin reaction.
- Carcinogenicity: Classified as a weak hepatocarcinogen in rats when administered at high doses (1%) in the diet over a long period. It is suggested that this may be a secondary effect due to cytotoxicity rather than genotoxicity.
- Genotoxicity:trans-Anethole is not considered genotoxic under the conditions of an in vivo unscheduled DNA synthesis test.
- Target Organs: The liver is a primary target organ in repeated-dose toxicity studies.

Handling and Storage Protocols

Proper handling and storage are crucial to ensure safety and maintain the integrity of **Trans-Anethole-d3**.

Personal Protective Equipment (PPE)







The following diagram outlines the recommended PPE when handling **Trans-Anethole-d3**.

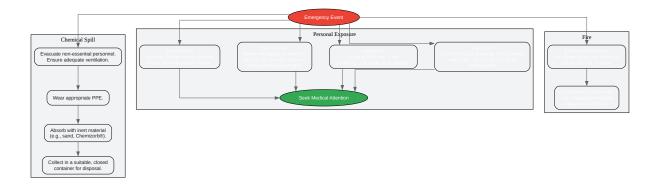




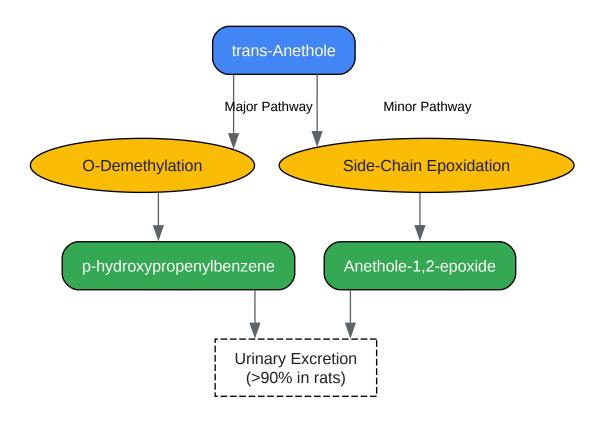


| Recommended Personal Protective Equipment | | |
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| Use in a well-ventilated area. Respirator may be needed for large spills or poor ventilation. | | |
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